Technical Support Center: NPY (13-36) Receptor Binding Assays

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Compound of Interest	
Compound Name:	*Neuropeptide Y (13-36) (porcine)*
CAS No.:	*113662-54-7*
Cat. No.:	*B044619*

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Introduction: The NPY (13-36) Directive

Welcome to the technical support hub. You are likely here because you are using NPY (13-36) (Neuropeptide Y fragment 13-36) to characterize receptor pharmacology.

The Critical Distinction: NPY (13-36) is not a generic NPY agonist; it is a structural discriminator.

- Y1 Receptors require both N- and C-termini of the peptide to form a specific tertiary structure for binding.
- Y2 Receptors primarily recognize the C-terminal

  -helix and amidated tail.

Therefore, NPY (13-36) acts as a high-affinity Y2 agonist while exhibiting negligible affinity for Y1. If your assay is failing, it is often because the experimental design fights this biological reality or ignores the physicochemical "stickiness" of the peptide.

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Module 1: Troubleshooting & FAQs

Category A: Specificity & Affinity Shifts

Q1: I am running a competition assay on Y1-transfected cells, but NPY (13-36) is not displacing my radioligand. Is the peptide degraded? Diagnosis: This is likely a correct biological result, not a degradation issue. Technical Explanation: NPY (13-36) lacks the N-terminal residues (Tyr-Pro-Ser...) required for Y1 recognition. In a functional Y1 assay, NPY (13-36) should exhibit an

nM (effectively inactive). Validation Step: Run a positive control using full-length NPY (1-36) or [Leu31, Pro34]-NPY (Y1/Y5 selective). If these displace the tracer but NPY (13-36) does not, your peptide is functional, and your cell line is expressing Y1 as intended.

Q2: My

for NPY (13-36) at the Y2 receptor is shifting significantly (e.g., from 1 nM to 50 nM) between experiments. Diagnosis: Proteolytic degradation or Oxidation. Technical Explanation:

- Proteolysis: While NPY (13-36) is already a fragment, it remains susceptible to synaptic peptidases (e.g., Aminopeptidase P) if using tissue homogenates rather than purified membranes.
- Oxidation: NPY contains a Methionine at position 17.[1][2] Oxidation of Met17 to methionine sulfoxide significantly reduces receptor affinity. Solution:
- Protease Block: Supplement assay buffer with Bacitracin (0.1 mg/mL) and Aprotinin.
- Oxidation Block: Avoid vigorous vortexing. Store lyophilized peptide under nitrogen/argon.

Category B: High Background (Non-Specific Binding)

Q3: My Total Binding is good, but Non-Specific Binding (NSB) is >40% of Total Binding. How do I fix this? Diagnosis: The "Sticky Peptide" Effect. Technical Explanation: NPY (13-36) and the iodinated tracers (

I-PYY or

I-NPY) are highly hydrophobic and positively charged. They adhere avidly to glass, untreated plastics, and GF/B filters. The "Gold Standard" Fix:

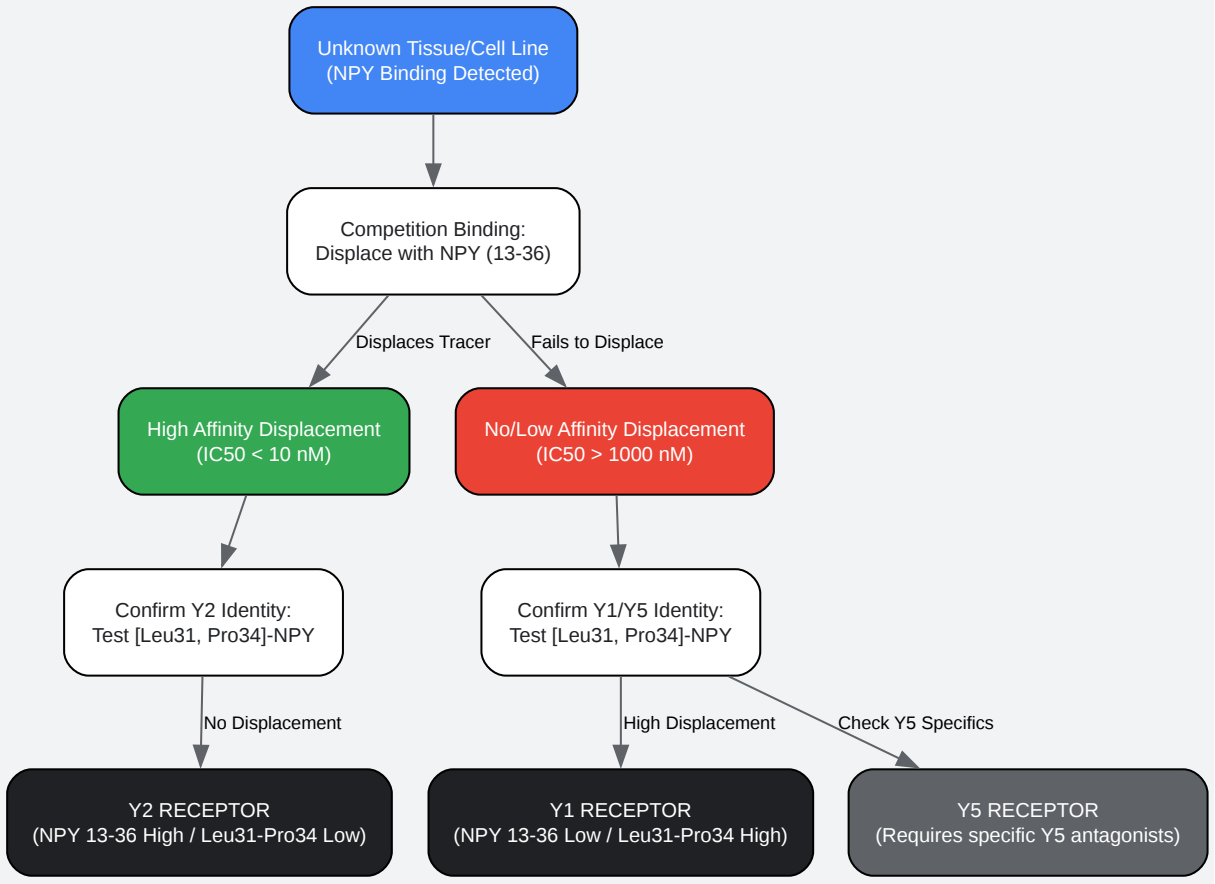
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- Filter Pre-soak: Soak GF/C or GF/B filters in 0.3% - 0.5% Polyethylenimine (PEI) for at least 1 hour before harvesting. PEI neutralizes the negative charge of the glass fiber, repelling the positively charged peptide.
- Siliconization: Use siliconized (Sigmacote® treated) tubes for serial dilutions to prevent the "cold" ligand from sticking to the tube walls before it even reaches the assay plate.
- BSA Carrier: Ensure your assay buffer contains 0.1% - 0.5% BSA (Protease-free). This coats surfaces, forcing the peptide to stay in solution.

Module 2: The Logic of Receptor Discrimination

Understanding how to use NPY (13-36) to identify receptor populations is critical. Below is the decision logic for characterizing an unknown tissue sample.

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Figure 1: Pharmacological decision tree for distinguishing Y2 receptors using NPY (13-36) and [Leu31, Pro34]-NPY.

Module 3: Validated Assay Protocol

This protocol is optimized for Y2 receptor binding using

I-PYY or

I-NPY as the tracer and NPY (13-36) as the defining competitor.

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Buffer Preparation

- Base Buffer: 25 mM HEPES (pH 7.4), 2.5 mM CaCl

  , 1 mM MgCl

  .
- The "Anti-Stick/Anti-Degrade" Cocktail (Add fresh):
  - BSA (Protease-free): 0.5% (w/v)
  - Bacitracin: 0.1 mg/mL
  - Aprotinin: 5 µg/mL (optional but recommended for tissue homogenates)

Experimental Workflow

Step	Action	Critical Technical Note
1. Pre-treatment	Soak GF/C filters in 0.5% PEI for >1 hour at 4°C.	Essential to reduce NSB to <10%.
2. Ligand Prep	Dissolve NPY (13-36) in siliconized tubes.	Avoid glass. If using DMSO, keep final concentration <0.1%.
3. Incubation	Mix: 25 µL Membrane + 25 µL Tracer (I-PYY, ~25 pM) + 25 µL NPY (13-36) dilutions.	Total Volume: 250 µL (adjust with buffer). Incubate 60-90 mins at Room Temp (25°C).
4. Equilibrium	Do not incubate at 37°C for >30 mins.	High temps accelerate proteolysis of the fragment.
5. Termination	Rapid filtration over PEI-filters using a harvester.	Wash with ICE-COLD buffer (50 mM Tris-HCl/NaCl).
6. Wash	Wash 3x with 3-4 mL cold buffer.	Cold buffer prevents the "off-rate" dissociation during the wash step.

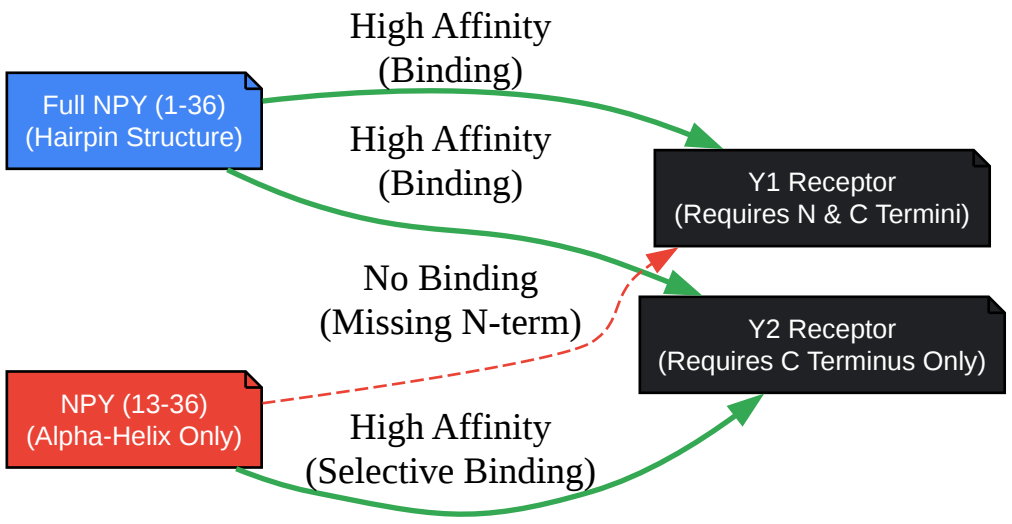
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Data Analysis (QC Check)

- Specific Binding: Should be >70% of Total Binding.
- Hill Slope: Should be near 1.0. If Hill Slope < 0.8, suspect negative cooperativity or a mixed receptor population (e.g., Y2 and Y5).

Module 4: Mechanism of Action Visualization

The following diagram illustrates the specific binding modes that allow NPY (13-36) to function as a selective tool.



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Figure 2: Structural basis for NPY (13-36) selectivity. The Y1 receptor requires the N-terminal contacts missing in the 13-36 fragment.

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